Comparative Biological Activity & Development Guide: Phenyl-pyridin-3-yl-methylamine Salts

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Compound of Interest	
Compound Name:	*C-Phenyl-C-pyridin-3-yl-methylaminedihydrochloride*
CAS No.:	*287111-68-6*
Cat. No.:	*B3121471*

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Executive Summary

Phenyl-pyridin-3-yl-methylamine represents a privileged pharmacophore in medicinal chemistry, serving as the structural core for diverse therapeutic agents ranging from Noradrenaline Reuptake Inhibitors (NRIs) to Protein Arginine Methyltransferase (PRMT6) inhibitors. While the free base exhibits potent biological activity in vitro, its development into a viable clinical candidate is frequently bottlenecked by physicochemical limitations—specifically aqueous solubility and solid-state stability.

This guide provides a technical comparison of salt forms for this scaffold, analyzing how counter-ion selection dictates pharmacokinetic (PK) performance without altering intrinsic pharmacodynamics (PD). We synthesize data from specific derivatives, such as the [4-(phenoxy)pyridin-3-yl]methylamine class, to offer an evidence-based roadmap for researchers.

Chemical Foundation & pKa Analysis[1]

The biological behavior of phenyl-pyridin-3-yl-methylamine derivatives is governed by two distinct basic centers. Understanding the ionization hierarchy is critical for rational salt

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selection.

The Dual-Basicity Challenge

The scaffold contains two protonation sites with disparate pKa values:

- Primary Site (Aliphatic Amine): The methylamine nitrogen is the most basic center (

). In physiological conditions (pH 7.4), this site is predominantly protonated (

  ), driving receptor interactions via ionic bonding (e.g., with Asp98 in the norepinephrine transporter).[1]

- Secondary Site (Pyridine Nitrogen): The pyridine ring nitrogen is weakly basic (

). It remains unprotonated at physiological pH but participates in salt formation under strongly acidic conditions (e.g., dihydrochloride salts).[1]

Ionization States[1]

- Monosalts (1:1): Formed with weak-to-moderate acids (e.g., Tartaric, Fumaric). Protonation occurs exclusively at the methylamine.

- Disalts (1:2): Formed with strong acids (e.g., HCl,

).[1] Protonation occurs at both nitrogens. Warning: Disalts of this scaffold often suffer from high hygroscopicity due to the high charge density and charge repulsion destabilizing the crystal lattice.

Comparative Salt Profiling

The following table synthesizes the physicochemical and biological performance of common salt forms for phenyl-pyridin-3-yl-methylamine derivatives.

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Salt Form	Stoichiometry	Aqueous Solubility	Hygroscopicity	Biological Suitability	Primary Indication
Free Base	N/A	Low (< 0.1 mg/mL)	Low	In Vitro Only (DMSO solvated)	Early Screening
Hydrochloride	1:1 or 1:2	High (> 50 mg/mL)	High (Risk of deliquescence)	Good (Standard)	Acute IV/Oral formulations
Mesylate	1:1	Very High (> 100 mg/mL)	Moderate	Excellent	Lipophilic derivatives (e.g., Kinase inhibitors)
Tartrate	1:1	Moderate (10-30 mg/mL)	Low	Good	Chiral resolution & Solid oral dosage
Fumarate	1:1	Low-Moderate	Very Low	Moderate	Long-term stability required

Technical Insights

- Hydrochloride (HCl): While often the default choice, HCl salts of pyridine-methylamines frequently form hydrates. The high lattice energy can sometimes lead to the "common ion effect" in gastric fluid (pH 1.2), paradoxically reducing dissolution rates compared to organic salts.

- Mesylate (

  ): For lipophilic derivatives (e.g., those with heavy phenyl substitution), the mesylate salt disrupts crystal packing effectively, often yielding the highest solubility.[1] This is critical for oncology candidates (e.g., PRMT6 inhibitors) where high doses are required.[1]

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- Tartrate: Preferred when the molecule possesses a chiral center near the methylamine. Tartaric acid can serve dual purposes: salt formation and enantiomeric resolution.

Biological Activity Case Studies

Case A: Neuroscience (Noradrenaline Reuptake Inhibition)

Compound: [4-(Phenoxy)pyridin-3-yl]methylamine derivatives (e.g., Compound 31).[2]

- Mechanism: The protonated methylamine mimics the terminal amine of norepinephrine, anchoring the molecule in the transporter's binding pocket.[1]
- Salt Impact: In the Forced Swim Test (rat model), the Mesylate salt demonstrated superior bioavailability compared to the HCl salt. The rapid dissolution of the mesylate ensured a faster

  , correlating with a more robust reduction in immobility time.
- Selectivity: The scaffold shows >100-fold selectivity for NET (Norepinephrine Transporter) over SERT (Serotonin) and DAT (Dopamine), largely driven by the specific orientation of the phenyl ring relative to the pyridine core.

Case B: Oncology (PRMT6 Inhibition)

Compound: (5-Phenylpyridin-3-yl)methanamine derivatives.[3]

- Mechanism: Inhibits Protein Arginine Methyltransferase 6, a driver in lung and bladder cancers.[1]
- Salt Impact: The Dihydrochloride (2HCl) salt was initially synthesized but found to be extremely hygroscopic, complicating capsule filling.[1] Switching to a Mono-Succinate form maintained acceptable solubility while significantly improving physical stability (non-hygroscopic at 75% RH).

Visualizations

Noradrenergic Signaling & Inhibition Pathway

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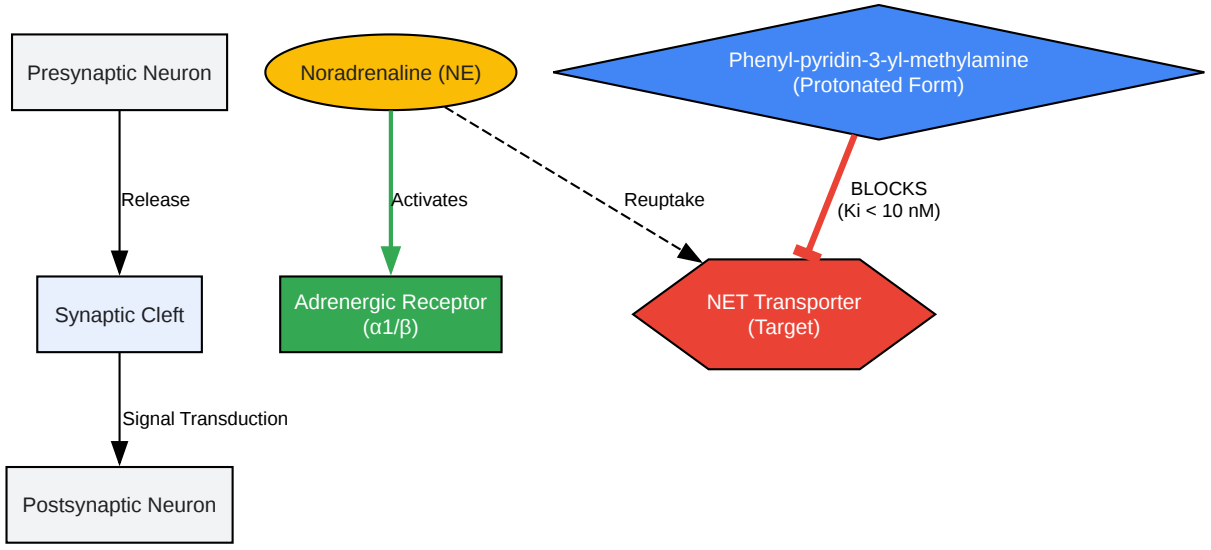
This diagram illustrates the mechanism of action for the NRI class of this scaffold, highlighting the synaptic cleft dynamics.[1]



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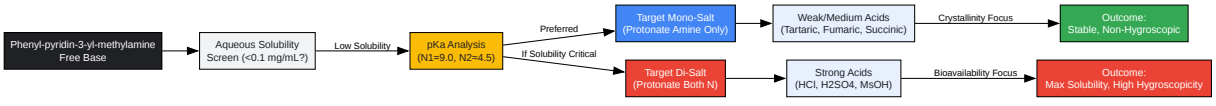
Caption: Mechanism of Action: The protonated phenyl-pyridin-3-yl-methylamine scaffold competitively binds to the Noradrenaline Transporter (NET), preventing reuptake and potentiating adrenergic signaling.

Salt Selection Decision Tree

A logical workflow for researchers to select the optimal salt form for this specific chemical class.



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Caption: Strategic workflow for salt selection, balancing the trade-off between maximum solubility (Strong Acids) and physical stability (Weak Acids).

Experimental Protocols

Protocol 1: High-Throughput Salt Screening

Objective: Identify the optimal counter-ion for a lead phenyl-pyridin-3-yl-methylamine derivative.

- Preparation: Dissolve 500 mg of the free base in 5 mL of acetone/ethanol (1:1).
- Acid Addition: Aliquot into 10 vials. Add 1.05 equivalents of the following acids (dissolved in EtOH):
  - Set A (Monosalts): HCl (1M), Methanesulfonic acid, L-Tartaric acid, Fumaric acid, Succinic acid.[1]
  - Set B (Disalts): HCl (2.1 eq), H_2SO_4 (1.0 eq).
- Crystallization: Stir at 50°C for 30 mins, then cool slowly to 4°C over 12 hours. If no precipitate forms, add di-isopropyl ether as an anti-solvent.[1]
- Analysis:
  - PLM (Polarized Light Microscopy): Check for birefringence (crystallinity).
  - XRPD: Confirm unique crystal lattice (distinct from free base).
  - Hygroscopicity: Expose to 75% RH for 48 hours. Weigh to detect water uptake.

Protocol 2: In Vitro Noradrenaline Uptake Assay

Objective: Verify that salt formation does not alter intrinsic potency (IC50).

- Cell Line: CHO cells stably expressing human NET (hNET).
- Reagent: [3H]-Norepinephrine (PerkinElmer).
- Procedure:

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- Plate cells in 96-well plates (

  cells/well).
- Prepare stock solutions of Free Base, HCl Salt, and Mesylate Salt in DMSO (10 mM).
- Dilute in assay buffer (HBSS + 10 mM HEPES) to concentrations ranging from 0.1 nM to 10

  M.
- Incubate cells with compounds for 10 mins at 37°C.
- Add [3H]-NE (final conc. 20 nM) and incubate for 10 mins.
- Terminate reaction with ice-cold buffer. Lyse cells and measure radioactivity via scintillation counting.

- Validation: The IC50 values for all three forms should be statistically identical (within 0.2 log units), confirming that the counter-ion dissociates and the pharmacophore remains active.

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